

# Chemical structure and functional groups of 3'-Hydroxyflavone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3'-Hydroxyflavone

Cat. No.: B1607344

[Get Quote](#)

An In-depth Technical Guide to 3-Hydroxyflavone: Chemical Structure, Functional Groups, and Biological Activity

## Introduction

This technical guide provides a comprehensive overview of 3-hydroxyflavone, a key member of the flavonol subclass of flavonoids. While the initial query specified **3'-hydroxyflavone**, the vast body of scientific literature focuses on 3-hydroxyflavone, suggesting a possible misnomer in the common discourse. 3-Hydroxyflavone, also known as flavonol, serves as the structural backbone for all flavonols and is a synthetic compound not naturally found in plants.[1] Its unique photochemical properties, particularly its excited-state intramolecular proton transfer (ESIPT) phenomenon, make it an invaluable fluorescent probe in biophysical studies.[1] This guide will delve into its chemical structure, functional groups, physicochemical properties, relevant experimental protocols, and its role in cellular signaling pathways, offering valuable insights for researchers, scientists, and professionals in drug development.

## Chemical Structure and Functional Groups

The foundational structure of 3-hydroxyflavone is the flavone backbone, which consists of a 2-phenyl-4H-1-benzopyran-4-one system.[2][3] This core is characterized by two fused rings (A and C) and a phenyl substituent (B ring) at the 2-position.

IUPAC Name: 3-hydroxy-2-phenyl-4H-chromen-4-one[2]

Synonyms: Flavonol, Flavon-3-ol, 3-Hydroxy-2-phenylchromone[1][4][5][6][7]

#### Key Functional Groups:

- **Chromone Core:** A bicyclic system composed of a benzene ring (A ring) fused to a pyranone ring (C ring).
- **Phenyl Group (B ring):** An unsubstituted phenyl ring at the 2-position of the chromone core.
- **3-Hydroxy Group:** A hydroxyl (-OH) substituent at the 3-position, which is the defining feature of flavonols and is crucial for many of its biological and photochemical properties.
- **4-Keto Group:** A carbonyl (C=O) group at the 4-position of the C ring, which acts as a hydrogen bond acceptor and is involved in the molecule's chelating activities.[8]

Caption: Core chemical structure and key functional groups of 3-Hydroxyflavone.

## Physicochemical and Spectroscopic Data

The biophysical and chemical characteristics of 3-hydroxyflavone are summarized below. It is noteworthy for its poor water solubility, a factor that can limit its bioavailability.[1][9]

Table 1: Physicochemical Properties of 3-Hydroxyflavone

| Property               | Value   | Reference(s) |
|------------------------|---|--------------|
| Molecular Formula      | C <sub>15</sub> H <sub>10</sub> O <sub>3</sub>                            | [4][5]       |
| Molecular Weight       | 238.24 g/mol  | [4][5]       |
| Melting Point          | 171-172 °C  | [10]         |
| Boiling Point          | 320.83 °C (rough estimate)  | [10]         |
| Density                | 1.367 g/mL  | [1]          |
| Solubility             | Insoluble in water; Soluble in ethanol, DMSO, and other organic solvents. | [1][6][9]    |
| pKa (Strongest Acidic) | 9.29 (Predicted)  | [2]          |

Table 2: Spectroscopic Data for 3-Hydroxyflavone

| Spectroscopic Method       | Key Observations  | Reference(s)                              |
|----------------------------|---|---|
| UV-Vis Spectroscopy        | Two strong absorption bands around 300 nm and 345 nm, and a weaker band at 415 nm. The band at 343 nm is associated with the cinnamoyl group (B and C rings). | <a href="#">[11]</a> <a href="#">[12]</a> |
| Fluorescence Spectroscopy  | Exhibits dual emission: a blue-violet normal emission (~400 nm) and a green tautomer emission (~524-526 nm) due to ES IPT.                                    | <a href="#">[1]</a> <a href="#">[11]</a>  |
| Infrared (IR) Spectroscopy | O-H stretching vibration around 3209 $\text{cm}^{-1}$ . C-OH bond signal at 1416 $\text{cm}^{-1}$ .   | <a href="#">[12]</a>                      |
| $^1\text{H}$ NMR           | A spectrum is available, providing details on the proton environments.  | <a href="#">[13]</a>                      |
| $^{13}\text{C}$ NMR        | A spectrum is available, though some sources may require registration to view the full data.  | <a href="#">[14]</a>                      |

## Experimental Protocols

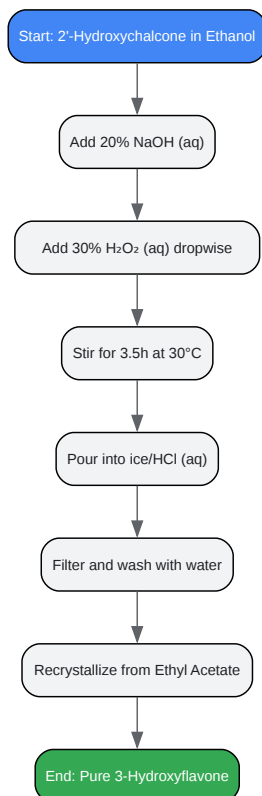
Detailed methodologies for the synthesis and evaluation of 3-hydroxyflavone are crucial for its study and application.

## Synthesis of 3-Hydroxyflavone via Algar-Flynn-Oyamada (AFO) Reaction

This reaction is a common and effective method for synthesizing flavonols from 2'-hydroxychalcones.<sup>[15]</sup> The process involves an oxidative cyclization using alkaline hydrogen peroxide.<sup>[16][17]</sup>

Protocol:

- **Chalcone Preparation:** A suitable 2'-hydroxychalcone is synthesized first, typically by reacting an o-hydroxy acetophenone with a benzaldehyde derivative.<sup>[16][17]</sup>
- **Dissolution:** Suspend the synthesized chalcone (0.01 mol) in ethanol (85 mL).
- **Reaction Initiation:** Add 20% aqueous sodium hydroxide (10 mL) to the suspension with stirring.
- **Oxidation:** Carefully add 30% hydrogen peroxide (18 mL) dropwise over a period of 30 minutes.
- **Reaction:** Stir the mixture for 3.5 hours at 30°C.
- **Precipitation:** Pour the reaction mixture into crushed ice containing 5 N hydrochloric acid to precipitate the crude product.
- **Purification:** Filter the precipitate, wash it with water, dry it, and recrystallize from ethyl acetate to obtain pure 3-hydroxyflavone.<sup>[16]</sup>



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of 3-Hydroxyflavone via the AFO reaction.

## Antioxidant Activity: DPPH Radical Scavenging Assay

This assay is widely used to determine the free radical scavenging ability of a compound.

Protocol:

- Preparation: Prepare a stock solution of the test compound (3-hydroxyflavone) in a suitable solvent (e.g., DMSO).
- Reaction Mixture: In a test tube or microplate well, mix a specific volume of the test compound solution with a solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in methanol.

- Incubation: Incubate the mixture in the dark at room temperature for a set period (e.g., 30 minutes).
- Measurement: Measure the absorbance of the solution at a specific wavelength (typically around 517 nm) using a UV-Vis spectrophotometer.
- Calculation: The percentage of radical scavenging activity is calculated by comparing the absorbance of the sample to that of a control (containing only DPPH and solvent). A standard antioxidant like ascorbic acid or BHT is used for comparison.[16]

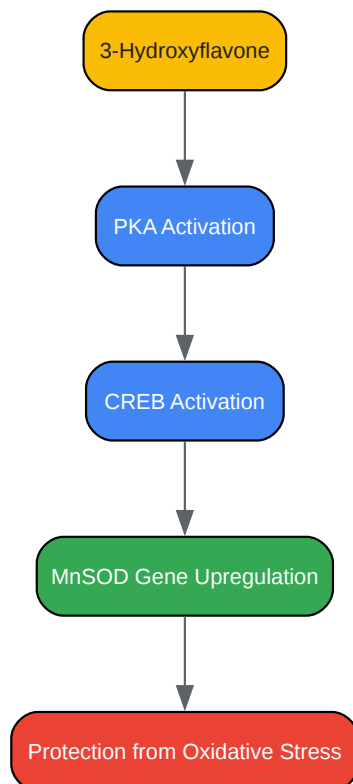
## Biological Activities and Signaling Pathways

3-Hydroxyflavone exhibits a wide spectrum of pharmacological activities, including antioxidant, anti-inflammatory, antimicrobial, and anticancer effects.[9][17] Its biological actions are often mediated through the modulation of key cellular signaling pathways.

### Antioxidant Activity and the PKA/CREB/MnSOD Pathway

While flavonoids are known for direct ROS scavenging, 3-hydroxyflavone also demonstrates indirect antioxidant effects by upregulating antioxidant enzymes.[18]

- Mechanism: Studies have shown that 3-hydroxyflavone can protect renal proximal tubule cells from nicotine-induced oxidative stress. It achieves this by activating the Protein Kinase A (PKA)/cAMP response element-binding protein (CREB) signaling pathway.
- Outcome: The activation of CREB leads to the transcriptional upregulation of Manganese Superoxide Dismutase (MnSOD), a critical mitochondrial antioxidant enzyme. This enhances the cell's capacity to neutralize superoxide radicals.[18]



[Click to download full resolution via product page](#)

Caption: 3-Hydroxyflavone activates the PKA/CREB/MnSOD antioxidant pathway.

## Anti-inflammatory Activity

Chronic inflammation is linked to various diseases, and flavonoids are known to possess anti-inflammatory properties. 3-Hydroxyflavone may contribute to these effects by inhibiting key inflammatory signaling cascades.

- Mechanism: Structurally similar flavonoids have been shown to inhibit Protein Kinase C (PKC), Protein Tyrosine Kinases (PTK), and Mitogen-Activated Protein Kinase (MAPK) pathways.[16]
- Outcome: By blocking these pathways, 3-hydroxyflavone can potentially inhibit the expression of pro-inflammatory mediators such as cyclooxygenase (COX), nitric oxide

synthase (NOS), and various cytokines.[16]

## Metal Chelating Properties

The 3-hydroxy and 4-keto groups on the C ring of 3-hydroxyflavone form a bidentate chelation site for metal ions like copper ( $\text{Cu}^{2+}$ ) and iron ( $\text{Fe}^{2+}$ ).[9][12]

- **Significance:** This chelating ability can have a dual effect. By sequestering redox-active metals, it can prevent the formation of highly reactive hydroxyl radicals via the Fenton reaction, thus contributing to its antioxidant effect.[12] However, under certain conditions, the resulting metal-flavonoid complex can exhibit pro-oxidant activity, a property that is being explored for therapeutic purposes in cancer treatment.[12]

## Conclusion

3-Hydroxyflavone is a fundamentally important molecule in the study of flavonoids. Its well-defined chemical structure, characterized by the chromone core, a 2-phenyl group, and the critical 3-hydroxy group, underpins its diverse chemical and biological functions. While its poor aqueous solubility presents a challenge for bioavailability, strategies such as nano-formulations are being explored to overcome this limitation.[9] The detailed understanding of its physicochemical properties, synthetic routes, and its mechanisms of action in modulating signaling pathways, particularly in the context of oxidative stress and inflammation, solidifies its role as a valuable scaffold for the design and development of novel therapeutic agents. This guide provides a technical foundation for further research into the promising potential of 3-hydroxyflavone and its derivatives.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Hydroxyflavone - Wikipedia [en.wikipedia.org]
- 2. Showing Compound 3-Hydroxyflavone (FDB008491) - FooDB [foodb.ca]



- 3. Flavonoid Nomenclature [iupac.qmul.ac.uk]
- 4. 3-Hydroxyflavone [webbook.nist.gov]
- 5. 3-Hydroxyflavone [webbook.nist.gov]
- 6. 3-Hydroxyflavone, 98+% | Fisher Scientific [fishersci.ca]
- 7. Flavonol | C<sub>15</sub>H<sub>10</sub>O<sub>3</sub> | CID 11349 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. pubs.acs.org [pubs.acs.org]
- 9. researchgate.net [researchgate.net]
- 10. chembk.com [chembk.com]
- 11. Researching | Spectroscopic Investigation of 3-Hydroxyflavone in Different Polarity and pH Values Solutions [m.researching.cn]
- 12. journal.uctm.edu [journal.uctm.edu]
- 13. 3-HYDROXYFLAVONE(577-85-5) 1H NMR spectrum [chemicalbook.com]
- 14. spectrabase.com [spectrabase.com]
- 15. benchchem.com [benchchem.com]
- 16. scispace.com [scispace.com]
- 17. researchgate.net [researchgate.net]
- 18. Differential roles of 3-Hydroxyflavone and 7-Hydroxyflavone against nicotine-induced oxidative stress in rat renal proximal tubule cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Chemical structure and functional groups of 3'-Hydroxyflavone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1607344#chemical-structure-and-functional-groups-of-3-hydroxyflavone]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)